An In-depth Technical Guide to Calcium Citrate Tetrahydrate

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Compound of Interest

Compound Name:	*Calcium citrate tetrahydrate*
CAS No.:	*5785-44-4*
Cat. No.:	*B057111*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **calcium citrate tetrahydrate**, a widely utilized calcium salt in pharmaceutical and nutraceutical applications. This document details its physicochemical properties, analytical methodologies for its characterization, and its role in biological systems.

Physicochemical Properties

Calcium citrate tetrahydrate is a white, odorless, crystalline powder. It is the calcium salt of citric acid and exists in a hydrated form, containing four molecules of water.[1] This form is known to occur naturally as the mineral Earlandite.[2]

Molecular Characteristics

A summary of the key molecular and physical properties of **calcium citrate tetrahydrate** is presented in Table 1.

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Property	Value	Reference(s)
Chemical Formula	$C_{12}H_{10}Ca_3O_{14}\cdot 4H_2O$	[1][3]
$Ca_3(C_6H_5O_7)_2\cdot 4H_2O$	[4]	
Molecular Weight	570.49 g/mol	[1][5]
Appearance	White powder	[2]
Odor	Odorless	[2]
Solubility in water	0.85 g/L (18 °C), 0.95 g/L (25 °C)	[2]
Calcium Content	Approximately 21.1% by mass	[2]
CAS Number	5785-44-4	[1][3]

Crystal Structure

The crystal structure of tricalcium dicitrate tetrahydrate has been elucidated through hydrothermal synthesis, revealing a three-dimensional network. In this structure, calcium cations (Ca^{2+}) are coordinated eightfold and are linked by citrate anions and hydrogen bonds involving both coordinating and non-coordinating water molecules.[2]

Experimental Protocols for Characterization

Accurate characterization of **calcium citrate tetrahydrate** is crucial for quality control in pharmaceutical and research settings. The following sections detail established experimental protocols for determining its key properties.

Determination of Water Content (Loss on Drying)

This method determines the percentage of water in **calcium citrate tetrahydrate** by measuring the mass loss upon heating.

Methodology:

- Accurately weigh approximately 1.0 g of the **calcium citrate tetrahydrate** sample into a pre-dried and tared weighing bottle.

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- Place the open weighing bottle, with its stopper alongside, in a drying oven.
- Dry the sample at 150°C for 4 hours.[6]
- After drying, cap the weighing bottle inside the oven, transfer it to a desiccator to cool to room temperature.
- Weigh the bottle and its contents. The process should be repeated until a constant weight is achieved.
- The percentage loss on drying is calculated using the following formula:

  % Loss on Drying = [(Initial Sample Weight - Final Sample Weight) / Initial Sample Weight] x 100

The United States Pharmacopeia (USP) specifies that calcium citrate, when dried at 150°C to a constant weight, should contain not less than 97.5 percent and not more than 100.5 percent of $Ca_3(C_6H_5O_7)_2$.[7]

Assay of Calcium Content by EDTA Titration

Complexometric titration with ethylenediaminetetraacetic acid (EDTA) is a standard method for quantifying the calcium content in calcium citrate.

Methodology:

- Sample Preparation: Accurately weigh about 350 mg of previously dried **calcium citrate tetrahydrate**. Dissolve the sample in a mixture of 10 mL of water and 2 mL of 3 N hydrochloric acid. Dilute the solution to approximately 100 mL with water.[6][8]
- Titration: While stirring the sample solution, add approximately 30 mL of 0.05 M EDTA disodium from a 50-mL burette.
- Add 15 mL of 1 N sodium hydroxide and 300 mg of hydroxy naphthol blue indicator.[8]
- Continue the titration with the 0.05 M EDTA disodium solution until a distinct blue endpoint is observed.[8]

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- Calculation: Each milliliter of 0.05 M EDTA disodium is equivalent to 8.307 mg of anhydrous calcium citrate ($Ca_3(C_6H_5O_7)_2$).[8] The percentage of calcium citrate is calculated based on the volume of EDTA solution consumed.

Thermogravimetric Analysis (TGA)

Thermogravimetric analysis provides detailed information about the thermal decomposition of **calcium citrate tetrahydrate**, including the dehydration steps and subsequent decomposition of the anhydrous salt.

Methodology:

- A small, accurately weighed sample of **calcium citrate tetrahydrate** (typically 5-10 mg) is placed in a TGA crucible.
- The sample is heated in a controlled atmosphere (e.g., nitrogen or air) at a constant heating rate (e.g., 10°C/min).
- The mass of the sample is recorded continuously as a function of temperature.
- The resulting TGA curve shows distinct mass loss steps corresponding to the loss of water molecules and the decomposition of the citrate moiety. Thermal decomposition of **calcium citrate tetrahydrate** in a nitrogen atmosphere typically occurs in multiple steps, including two dehydration steps to form the anhydrous compound, followed by the decomposition of calcium citrate to calcium carbonate, and finally, the decomposition of calcium carbonate to calcium oxide at higher temperatures.[4]

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in **calcium citrate tetrahydrate**, confirming its chemical identity.

Methodology:

- A small amount of the **calcium citrate tetrahydrate** sample is mixed with potassium bromide (KBr) and pressed into a pellet.

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- Alternatively, the spectrum can be obtained using an Attenuated Total Reflectance (ATR) accessory.
- The sample is scanned over the mid-infrared range (typically 4000-400 cm^{-1}).
- The resulting spectrum will show characteristic absorption bands for the hydroxyl (-OH) groups of the water of hydration and the carboxylate ($-COO^-$) groups of the citrate anion. Key vibrational modes for the citrate anionic group are typically observed, confirming the presence of the citrate component.[9]

Biological Role and Significance

Calcium citrate tetrahydrate serves as a bioavailable source of calcium, an essential mineral for numerous physiological processes.

Calcium Absorption and Bioavailability

Upon ingestion, calcium citrate dissolves in the stomach, releasing calcium ions (Ca^{2+}). A key advantage of calcium citrate is that its absorption is not dependent on stomach acid, making it a suitable supplement for individuals with reduced gastric acid production.[2] The absorption of calcium from the intestine occurs through both a transcellular (active) and a paracellular (passive) pathway.[3] Vitamin D plays a crucial role in the active transport of calcium across the intestinal epithelium.[10]

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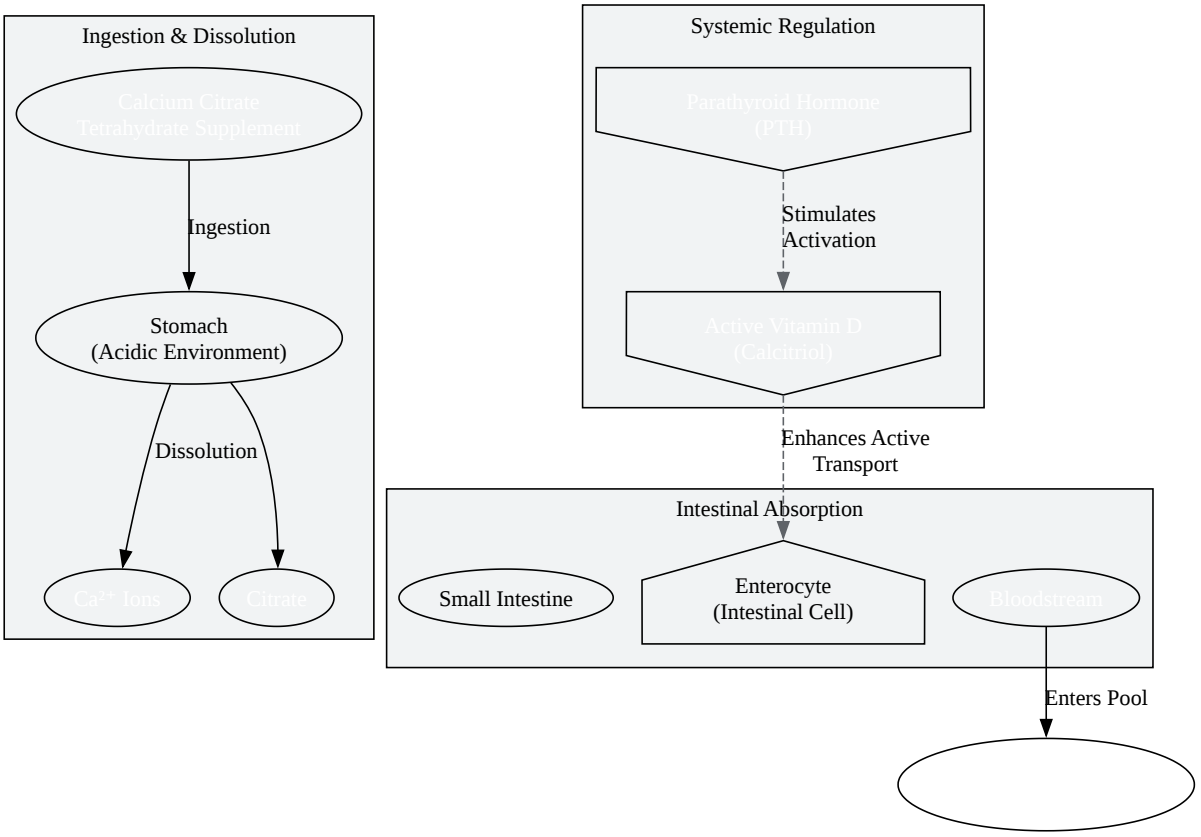

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Caption: Quality Control Workflow for **Calcium Citrate Tetrahydrate**.

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